

(1,2-Dibromoethyl)benzene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1,2-Dibromoethyl)benzene

Cat. No.: B150757

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In-Depth Technical Guide: (1,2-Dibromoethyl)benzene

This guide provides a detailed overview of the fundamental molecular properties of **(1,2-Dibromoethyl)benzene**, a compound relevant to researchers, scientists, and professionals in drug development.

Core Molecular Data

(1,2-Dibromoethyl)benzene, also known by synonyms such as Styrene dibromide and 1,2-Dibromo-1-phenylethane, is a halogenated aromatic hydrocarbon.^{[1][2]} Its core molecular and identifying information are summarized below.

| Property | Value | References |
|----------------------------|--|-----------------|
| Chemical Formula | C ₈ H ₈ Br ₂ | [1][2][3][4][5] |
| Molecular Weight | 263.96 g/mol | [3][5][6][7][8] |
| Alternate Molecular Weight | 263.957 g/mol | [1][2][9] |
| CAS Registry Number | 93-52-7 | [1][2][3] |
| Linear Formula | C ₆ H ₅ CH(Br)CH ₂ Br | [6] |
| InChI Key | SHKKTLSDGJRCTR- UHFFFAOYSA-N | [1][2][6] |

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula are rooted in fundamental analytical chemistry techniques.

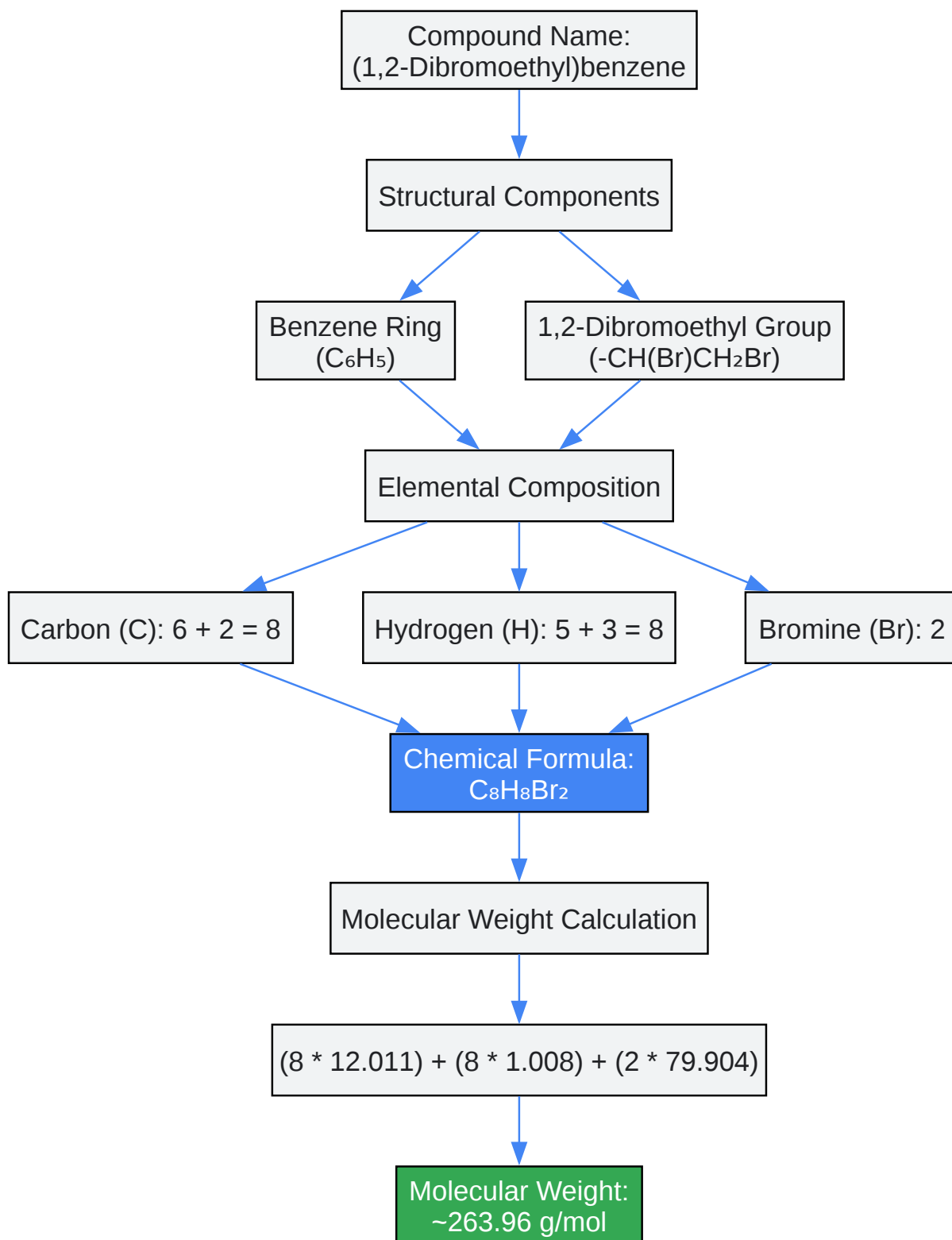
Mass Spectrometry for Molecular Weight and Formula Determination:

- Objective: To determine the exact mass and elemental composition of **(1,2-Dibromoethyl)benzene**.
- Methodology:
 - Sample Preparation: A dilute solution of **(1,2-Dibromoethyl)benzene** is prepared in a suitable volatile organic solvent (e.g., methanol or acetonitrile).
 - Ionization: The sample is introduced into a high-resolution mass spectrometer. Electron Ionization (EI) is a common method for this type of compound.
 - Mass Analysis: The ionized sample is passed through a mass analyzer (e.g., Time-of-Flight or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
 - Data Acquisition: The detector records the abundance of ions at each m/z value, generating a mass spectrum. The molecular ion peak ([M]⁺) will correspond to the

molecular weight of the compound. The high-resolution data allows for the determination of the precise mass, which can be used to confirm the elemental formula ($\text{C}_8\text{H}_8\text{Br}_2$). The characteristic isotopic pattern of bromine (approximately equal abundance of ^{79}Br and ^{81}Br) will be a key feature in the mass spectrum, aiding in the confirmation of the formula.

Logical Relationships

The relationship between the compound's name, its constituent parts, and its resulting chemical formula and molecular weight can be visualized as a logical flow.



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Caption: Logical derivation of molecular formula and weight.

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- To cite this document: BenchChem. [(1,2-Dibromoethyl)benzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150757#1-2-dibromoethyl-benzene-molecular-weight-and-formula]

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